

Application Notes and Protocols for Achieving High Polishability with Microfilled Composites

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to achieving a high-gloss, durable finish on microfilled composite resins, essential for aesthetic, long-lasting dental restorations and in vitro models. The following sections detail established polishing techniques, quantitative data on surface roughness, and step-by-step experimental protocols.

Data on Surface Roughness of Microfilled Composites

Achieving a smooth surface is critical to the clinical success and longevity of composite restorations. A lower surface roughness (Ra) value indicates a smoother, more polishable surface, which is less prone to plaque accumulation, staining, and wear. The following table summarizes the surface roughness data from various studies on microfilled composites using different polishing systems.



Composite Type	Polishing System/Technique	Average Surface Roughness (Ra) in µm	Reference
Microfilled Composite	Mylar Strip (Control)	~0.03 - 0.25	[1][2]
Microfilled Composite	Sof-Lex (Aluminum Oxide Discs)	0.06 - 0.25	[3][4][5]
Microfilled Composite	Enhance + PoGo	Clinically acceptable, smoother than Sof- Lex in some studies	[6]
Microfilled Composite	Diamond Burs	0.69 - 1.44	[5]
Microfilled Composite	Carbide Burs	Generally provides initial contouring, requires further polishing	[7][8]
Microfilled Composite	Rubber Polishing Points + Polishing Paste	Can produce satisfactory smoothness, especially in areas inaccessible to discs	[5][7]

Note: The effectiveness of a polishing system can be material-dependent.[5] It is often recommended to use the polishing system supplied by the composite's manufacturer.

Experimental Protocols for Polishing Microfilled Composites

The following are detailed protocols for commonly used and effective techniques for polishing microfilled composites.

Protocol 1: Multi-Step Aluminum Oxide Disc System (e.g., Sof-Lex)



This technique is widely regarded as a gold standard for achieving a high polish on composite restorations.[3][7] It involves a sequential use of discs with progressively finer abrasive particles.

Materials and Instruments:

- Low-speed handpiece
- Mandrel for polishing discs
- Sequence of aluminum oxide polishing discs (coarse, medium, fine, superfine)
- Water for irrigation

Procedure:

- Gross Contouring: After light-curing the composite, perform initial shaping and removal of excess material with fine-grit diamond or multi-fluted carbide burs.[8]
- Coarse Disc: Begin with the coarsest grit aluminum oxide disc to further refine contours and remove surface irregularities. Use with a light touch and water spray to prevent overheating.
 [9]
- Medium Disc: Proceed to the medium grit disc to begin the smoothing process. Move the disc continuously over the surface.[9]
- Fine Disc: Use the fine grit disc to further reduce scratches and create a satin-like finish.
- Superfine Disc: Achieve the final high-gloss polish with the superfine disc. Apply with a very light, intermittent touch.[10]
- Final Polish (Optional): For an exceptional luster, a final step using a polishing paste with a felt or foam disc can be employed.[9][11]

Protocol 2: Diamond-Impregnated Rubber Polishers (e.g., Enhance/PoGo, TWIST™ DIA)



This method utilizes rubber cups, points, or wheels impregnated with diamond particles for a simplified polishing process.

Materials and Instruments:

- Low-speed handpiece
- Diamond-impregnated rubber polishers (e.g., cups, points, discs) in a sequential system if applicable.
- Polishing paste (optional)

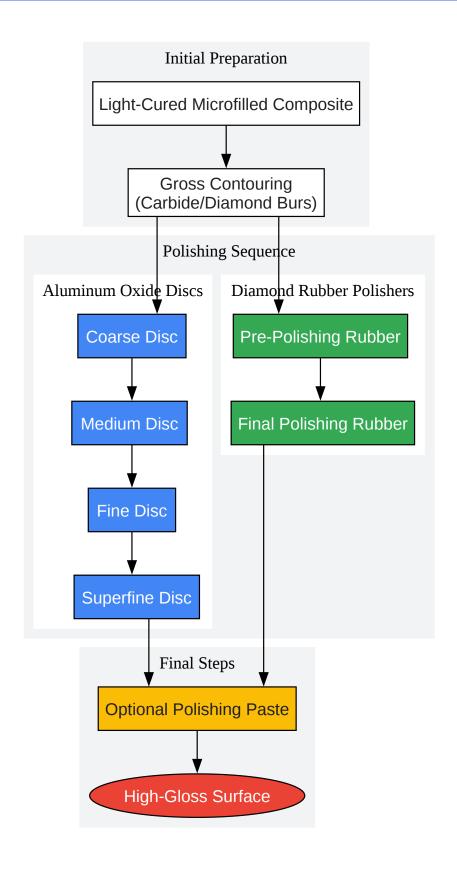
Procedure:

- Initial Contouring: As with the disc system, begin with carbide or diamond burs for initial shaping.
- Pre-Polishing: Use the initial, more abrasive rubber polisher (e.g., the dark blue TWIST™
 DIA rubber) to smooth the surface and remove scratches from the contouring instruments.
 This should be done on a dry surface at a recommended speed of 5,000-10,000 rpm,
 avoiding excessive pressure to prevent overheating.[11]
- Final Polishing: Use the finer grit rubber polisher (e.g., the light-blue TWIST™ DIA rubber) to achieve the final gloss.[11]
- Optional Paste Polish: For an enhanced shine, a diamond or aluminum oxide polishing paste can be applied with a soft brush or felt wheel as a final step.[11][12]

Visualizing Polishing Workflows

The following diagrams illustrate the experimental workflows and logical relationships in achieving a high polish on microfilled composites.





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Caption: Experimental Workflow for Polishing Microfilled Composites.





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Caption: Logical Progression of Surface Finish During Polishing.

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